

Maintaining stable temperature in a Velp refrigerated incubator.

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Compound of Interest

Compound Name: **Veltec**

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Technical Support Center: Velp Refrigerated Incubators

This technical support center provides troubleshooting guidance and answers to frequently asked questions to help you maintain a stable temperature in your Velp refrigerated incubator, ensuring the integrity of your research, experiments, and drug development processes.

Troubleshooting Guides

This section offers step-by-step solutions to common temperature-related issues.

Issue 1: My incubator's temperature is fluctuating outside the set range.

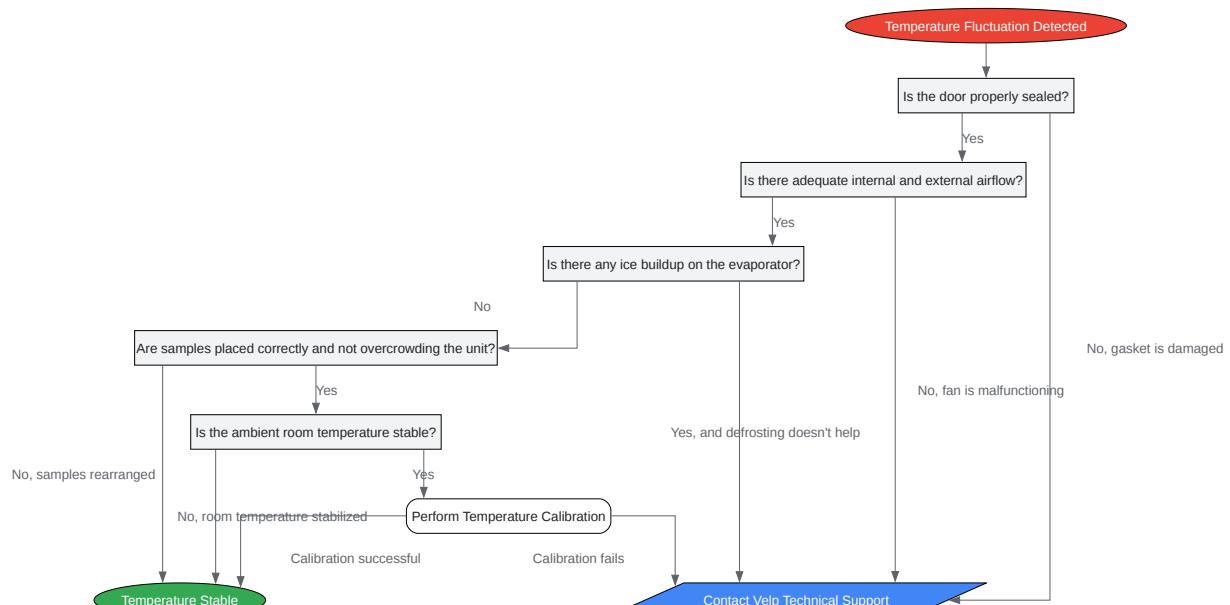
Answer: Temperature fluctuations can compromise experimental results. Follow these steps to diagnose and resolve the issue.

Initial Checks:

- Check the Door Seal: Ensure the incubator door is closing properly and that the gasket provides a complete seal. A poor seal can lead to an exchange of air with the environment, causing temperature instability.[\[1\]](#)[\[2\]](#)
- Ensure Proper Air Circulation:

- External: Make sure there are a few inches of space around the incubator for adequate air circulation; do not push it directly against a wall or other equipment.[1][2]
- Internal: Avoid overcrowding the incubator. Do not place items directly against the back wall or in a way that blocks the internal fan, as this can impede airflow and create temperature variations.[3]
- Check for Ice Buildup: In refrigerated units, ice accumulation on the evaporator can act as an insulator and hinder the compressor's performance, leading to insufficient cooling.[2] If you observe ice, defrost the unit according to the manufacturer's instructions. Limiting door openings can help reduce moisture entry and subsequent ice formation.[2]
- Review Sample Placement: Do not place samples with a temperature higher than the ambient room temperature inside the incubator, as this can cause the internal temperature to rise.[3] Also, avoid placing items too close to the internal temperature probe, which can lead to inaccurate readings.[3]
- Minimize Door Openings: Frequent opening of the incubator door will inevitably lead to temperature oscillations and increased energy consumption.[3]

Troubleshooting Workflow:

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Caption: Troubleshooting workflow for temperature fluctuations.

Issue 2: The incubator is not reaching the set temperature.

Answer: If your incubator is failing to reach the desired temperature, it could be due to several factors, from simple setup issues to mechanical problems.

- Allow for Stabilization: After turning on the incubator, changing the setpoint, or opening the door, allow sufficient time for the internal temperature to stabilize.[\[1\]](#)
- Check Temperature Protection Settings: Some incubators have over-temperature and under-temperature protection settings. If these are set incorrectly, they can prevent the incubator from reaching the desired temperature.[\[1\]](#)[\[2\]](#)
- Verify Calibration: If the incubator's display reading does not match that of a calibrated, independent thermometer, a calibration may be necessary.[\[1\]](#)[\[2\]](#)
- Mechanical Failure: If the unit is not heating or cooling at all, there might be a more serious issue, such as a broken heating element or a malfunctioning compressor.[\[1\]](#)[\[2\]](#) In such cases, it is advisable to contact Velp technical support.

Issue 3: The incubator's temperature alarm is activated.

Answer: Velp incubators are equipped with alarm systems to alert users to significant temperature deviations. The meaning of the alarm codes can be found in your user manual. For the FOC 120E Connect, common alarm codes include:

- AL1: Internal temperature is too low.
- AL2: Internal temperature is too high.
- AL3: The internal probe is broken.
- AL4: The time to reach the setpoint is too long.
- AL5: There is a large internal temperature variation.[\[4\]](#)

To address an alarm, first, try restarting the instrument. If the alarm persists, you should contact Velp's technical service department.[\[4\]](#)

Data Presentation: Velp Refrigerated Incubator Specifications

The table below summarizes key quantitative data for various Velp refrigerated incubator models.

Feature	FOC 120E Connect	FOC 215E	FTC 120
Temperature Range	3.0 to 50.0 °C[4]	3 to 50°C[5]	20 °C (constant)[6]
Internal Temperature Stability	± 0.5 °C[4]	±0.5°C[5]	± 0.5 C°[6]
Internal Temperature Homogeneity	± 0.5 °C[4]	-	± 0.5 C°[6]
Display Resolution	0.1 °C[4]	-	-
Internal Volume	109 liters[4]	215 L[5]	120 liters[6]

Experimental Protocols

Protocol 1: Temperature Calibration

Objective: To ensure the temperature displayed on the incubator corresponds accurately to the actual internal temperature.

Materials:

- Calibrated reference thermometer with a valid calibration certificate.[7]
- Glycerol or other suitable liquid for the thermometer probe.

Methodology:

- Place the probe of the calibrated reference thermometer in the center of the incubator. To buffer against rapid fluctuations from door openings, you can insert the probe into a flask of glycerol.

- Allow the incubator to run at the desired setpoint for at least 2-3 hours to ensure the temperature has stabilized.[8]
- Record the temperature reading from the incubator's display and the reference thermometer.
- The difference between the two readings should not exceed the specified tolerance (e.g., $\pm 1^{\circ}\text{C}$).[9]
- If the deviation is outside the acceptable range, adjust the incubator's calibration settings as described in the user manual. For the FOC 120E, this can be done via the "CAL" menu.[10]
- Repeat the measurement after the adjustment to confirm that the incubator is now correctly calibrated.
- Document all calibration activities, including the date, the reference thermometer used, the readings before and after adjustment, and the person who performed the calibration.

Protocol 2: Temperature Uniformity Mapping

Objective: To determine if the temperature is consistent across all areas of the incubator chamber.

Materials:

- Multiple calibrated temperature data loggers (a minimum of 9 is often recommended for smaller incubators).[11]

Methodology:

- Develop a mapping plan, outlining the number and placement of the data loggers.[7]
- Place the data loggers in a grid pattern within the incubator, ensuring all corners and the center are covered at different heights (top, middle, and bottom shelves).[12]
- Set the data loggers to record the temperature at regular intervals (e.g., every 1-5 minutes) for a specified duration (e.g., 24 hours).[12]

- Run the incubator at the desired setpoint with the chamber loaded as it would be in normal use to simulate real-world conditions.[\[12\]](#)
- After the mapping period, retrieve the data from the loggers.
- Analyze the data to identify any "hot" or "cold" spots and to determine if the temperature at all locations remains within the required specifications (e.g., setpoint $\pm 2^\circ\text{C}$).
- If significant variations are found, consider rearranging the contents of the incubator to improve airflow or servicing the unit's circulation fan.

FAQs

Q1: How often should I calibrate my Velp refrigerated incubator?

A1: It is generally recommended to calibrate your incubator at least once a year.[\[2\]](#) However, more frequent calibration may be necessary depending on your laboratory's standard operating procedures, regulatory requirements, or if you observe any temperature inconsistencies.

Q2: What could cause a discrepancy between the incubator's temperature display and my own thermometer?

A2: This could be due to a need for calibration of either the incubator or your thermometer.[\[1\]](#) Ensure your thermometer is properly calibrated. If it is, then your incubator may require calibration. Also, allow ample time for the temperature to stabilize before taking readings.[\[1\]](#)

Q3: Can the ambient room temperature affect my incubator's performance?

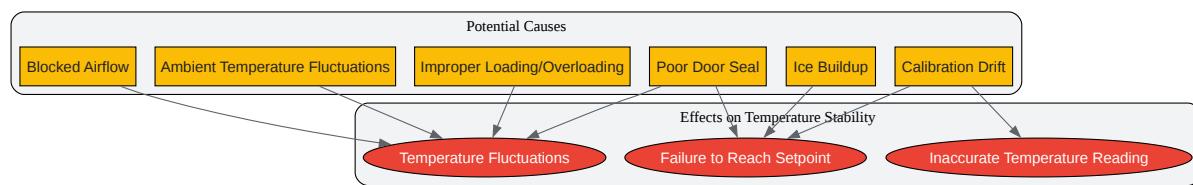
A3: Yes, the external environment can impact the incubator's ability to maintain a stable internal temperature.[\[8\]](#) Avoid placing the incubator in areas with significant temperature fluctuations, in direct sunlight, or near heating or cooling vents.[\[8\]](#)

Q4: What is the "Auto-Tuning" feature on some Velp incubators?

A4: The Auto-Tuning thermoregulation system is designed to ensure optimal thermal homogeneity and stability ($\pm 0.5^\circ\text{C}$). It continuously monitors the internal temperature and adjusts the heating and cooling elements to maintain the setpoint with high precision.

Q5: Where can I find the instruction manual for my Velp incubator?

A5: Instruction manuals for Velp products can typically be downloaded from the official Velp Scientifica website.[\[13\]](#)



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Caption: Relationship between causes and effects on temperature stability.

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References

- 1. velp.com [velp.com]
- 2. pharmaupdate.com [pharmaupdate.com]
- 3. scribd.com [scribd.com]
- 4. Velp FOC 120E Connect Cooled Incubator FOC 120E, Velp [digital-akurasi.com]
- 5. scribd.com [scribd.com]
- 6. obrnutafaza.hr [obrnutafaza.hr]

- 7. How to do temperature mapping. A beginner's step-by-step guide. [henderson-biomedical.co.uk]
- 8. biotechserv.com [biotechserv.com]
- 9. pharmapath.in [pharmapath.in]
- 10. Setting Mode; Error And Warning Messages - Velp Scientifica FOC 120E Instruction Manual [Page 10] | ManualsLib [manualslib.com]
- 11. eupry.com [eupry.com]
- 12. scribd.com [scribd.com]
- 13. operating manual foc search, 1 [velp.com]
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